

Technical Support Center: (2-Chloropyridin-4-yl)methanamine hydrochloride Solutions

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Compound of Interest

Compound Name: (2-Chloropyridin-4-yl)methanamine hydrochloride

Cat. No.: B560557

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term stability of **(2-Chloropyridin-4-yl)methanamine hydrochloride** solutions.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **(2-Chloropyridin-4-yl)methanamine hydrochloride** solid and its solutions?

A1: Proper storage is crucial to maintain the integrity of **(2-Chloropyridin-4-yl)methanamine hydrochloride**. For the solid form, it is recommended to store it at 4°C, sealed, and protected from moisture. Stock solutions in organic solvents like DMSO should be stored at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1] Some suppliers suggest that the compound is stable for at least two years at -20°C.^[2] To prevent degradation from repeated freeze-thaw cycles, it is advisable to aliquot stock solutions into single-use volumes.

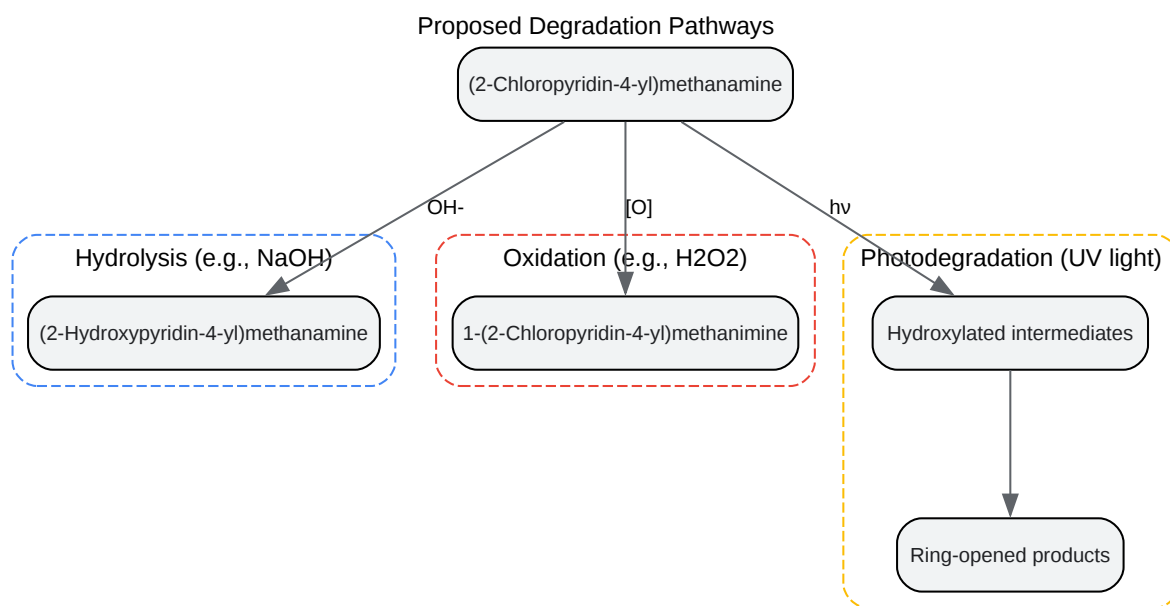
Form	Storage Temperature	Duration	Special Considerations
Solid	4°C	Long-term	Sealed container, away from moisture.
Stock Solution (in DMSO)	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.[1]
Stock Solution (in DMSO)	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles.[1]
Aqueous Solution	2-8°C	Up to 24 hours	Prepare fresh before use.

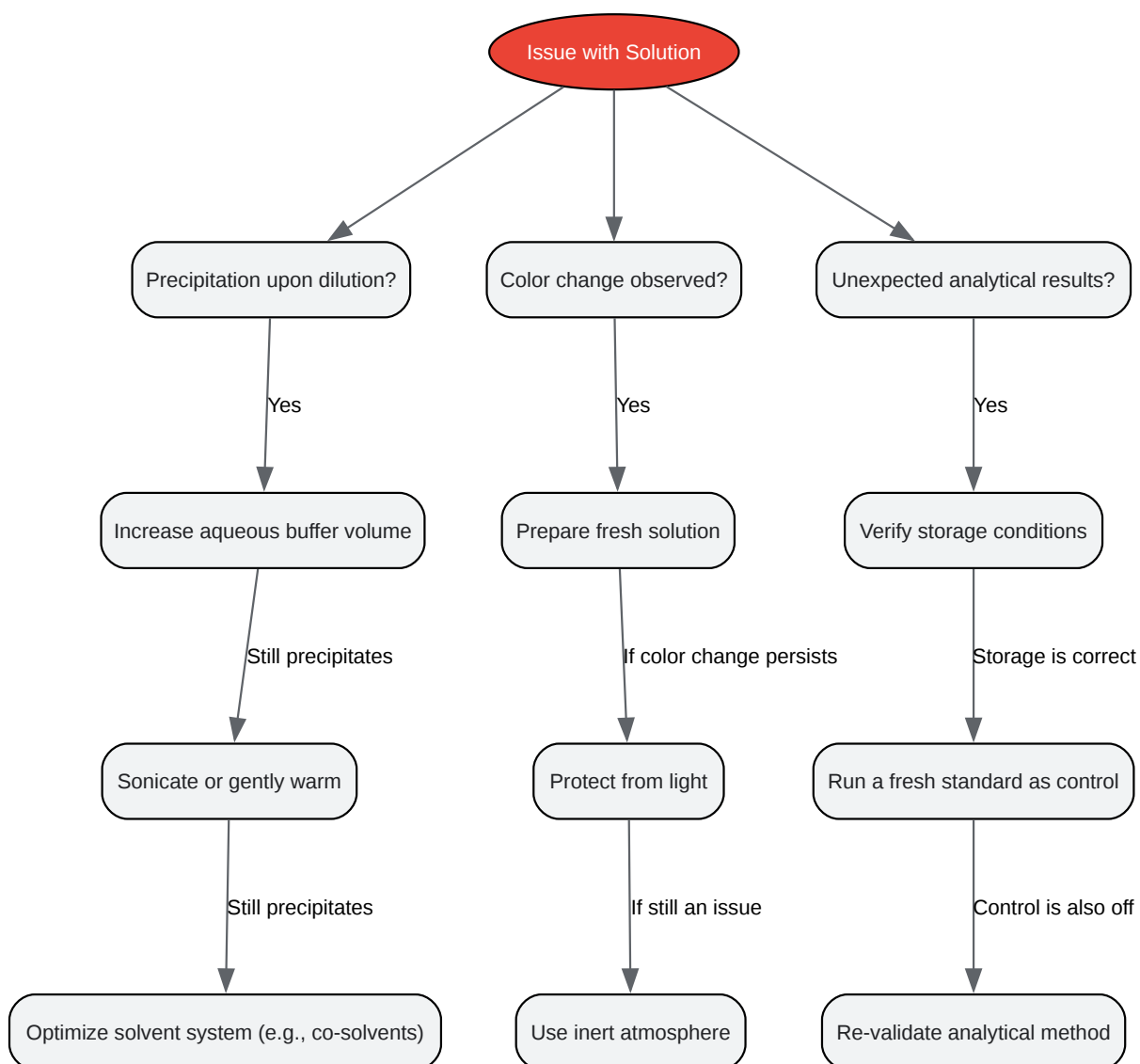
Q2: What are the potential degradation pathways for **(2-Chloropyridin-4-yl)methanamine hydrochloride** in solution?

A2: While specific degradation pathways for **(2-Chloropyridin-4-yl)methanamine hydrochloride** are not extensively documented in publicly available literature, based on the chemical structure and data from related chloropyridine and amine compounds, several degradation pathways can be anticipated, particularly under forced degradation conditions such as exposure to acid, base, oxidants, and light.

- **Hydrolysis:** The chloropyridine ring may be susceptible to hydrolysis, especially under basic conditions, leading to the formation of the corresponding hydroxypyridine derivative. The C-Cl bond is the most likely site for nucleophilic substitution by a hydroxide ion.
- **Oxidation:** The primary amine group is susceptible to oxidation, which can lead to the formation of various degradation products, including the corresponding imine, oxime, or further degradation products.[3][4] The pyridine ring itself is generally stable to oxidation under mild conditions.
- **Photodegradation:** Chloropyridine compounds have been shown to be susceptible to photodegradation upon exposure to UV light.[5] Degradation can proceed through pathways involving hydroxylation and potential ring opening.

Proposed Degradation Pathways







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